

Solid-Phase Extraction of Cyanazine from Environmental Samples: Application Notes and Protocols

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Compound of Interest

Compound Name: *Cyanazine-3-mercaptopropanoic acid*

Cat. No.: *B12384681*

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Introduction

Cyanazine is a triazine herbicide that has been used to control broadleaf and grassy weeds in various crops. Due to its potential for environmental contamination, particularly of water sources and soil, robust and efficient analytical methods are required for its monitoring. Solid-phase extraction (SPE) has emerged as a widely used technique for the cleanup and preconcentration of cyanazine from complex environmental matrices prior to chromatographic analysis. This document provides detailed application notes and protocols for the solid-phase extraction of cyanazine from water, soil, and agricultural products.

Data Presentation

The following table summarizes the quantitative data for the solid-phase extraction of cyanazine from various environmental samples.

Matrix	Sorbent	Recovery (%)	LOD	LOQ	RSD (%)	Reference(s)
Water	C18	82.5 - 107.6	3.33 µg/L	11.09 µg/L	< 10.0	[1]
Soil	Not Specified (SPE cleanup after solvent extraction)	>90	Not Reported	0.05 ppm	Not Reported	[2]
Fruits & Vegetables	C18	76 - 119	0.3 - 1.8 µg/kg	1.4 - 4.9 µg/kg	< 20	

Experimental Protocols

Solid-Phase Extraction of Cyanazine from Water Samples

This protocol is adapted from a method for the determination of atrazine and cyanazine in water samples.[\[1\]](#)

a. Materials and Reagents:

- Solid-Phase Extraction (SPE) Cartridges: C18 (500 mg, 6 mL) or equivalent
- Methanol (HPLC grade)
- Ethyl Acetate (HPLC grade)
- Deionized Water
- Nitrogen gas, high purity
- Vacuum manifold for SPE

- Glassware: volumetric flasks, pipettes, vials

b. Sample Preparation:

- Collect water samples in clean glass bottles.
- If suspended solids are present, filter the water sample through a 0.45 µm glass fiber filter.
- Store samples at 4°C until extraction.

c. SPE Protocol:

- Conditioning: Condition the C18 SPE cartridge by passing 5 mL of methanol through the cartridge, followed by 10 mL of deionized water. Do not allow the cartridge to dry out.
- Sample Loading: Load 50-100 mL of the filtered water sample onto the conditioned cartridge at a flow rate of 40-45 mL/min using a vacuum manifold.
- Washing: After loading the entire sample, wash the cartridge with 10 mL of deionized water to remove any interfering substances.
- Drying: Dry the cartridge under vacuum for approximately 15 minutes.
- Elution: Elute the retained cyanazine from the cartridge with 5 mL of ethyl acetate into a collection tube.
- Concentration: Evaporate the eluate to near dryness under a gentle stream of nitrogen at room temperature.
- Reconstitution: Reconstitute the residue in a suitable volume of the initial mobile phase for chromatographic analysis (e.g., 1 mL).

Extraction of Cyanazine from Soil Samples

This protocol is based on a US EPA method and incorporates a solvent extraction followed by an optional cleanup step which can be adapted for SPE.^[2]

a. Materials and Reagents:

- Methanol (HPLC grade)
- Deionized Water
- Sonic disruptor
- Centrifuge
- Rotary evaporator or nitrogen evaporator
- SPE cartridges (C18 or equivalent, optional cleanup)

b. Sample Preparation:

- Air-dry the soil sample and sieve it to remove large debris.
- Homogenize the sieved soil sample.

c. Extraction Protocol:

- Weigh 5 g of the homogenized soil into a centrifuge tube.
- Add 50 mL of a 50:50 (v/v) methanol/water solution.
- Extract the sample using a sonic disruptor for 4 minutes at 300 W.
- Centrifuge the sample at 7000 rpm for 10 minutes.
- Decant the supernatant into a flask.
- Repeat the extraction (steps 2-5) two more times, combining the supernatants.
- Concentrate the combined extract to approximately 2-3 mL using a rotary evaporator or nitrogen evaporator.
- Optional SPE Cleanup:
 - Condition a C18 SPE cartridge with methanol and then water.

- Dilute the concentrated extract with deionized water and load it onto the cartridge.
- Wash the cartridge with water.
- Elute the cyanazine with an appropriate solvent like ethyl acetate or methanol.
- Evaporate and reconstitute the eluate for analysis.

Extraction of Cyanazine from Agricultural Products (QuEChERS Approach)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach that can be applied to the extraction of pesticides, including cyanazine, from various food matrices.^{[3][4]}

a. Materials and Reagents:

- Acetonitrile (HPLC grade)
- Magnesium sulfate (anhydrous)
- Sodium chloride
- Dispersive SPE (d-SPE) tubes containing primary secondary amine (PSA) sorbent and magnesium sulfate.
- Centrifuge tubes (50 mL)
- Centrifuge

b. Sample Preparation:

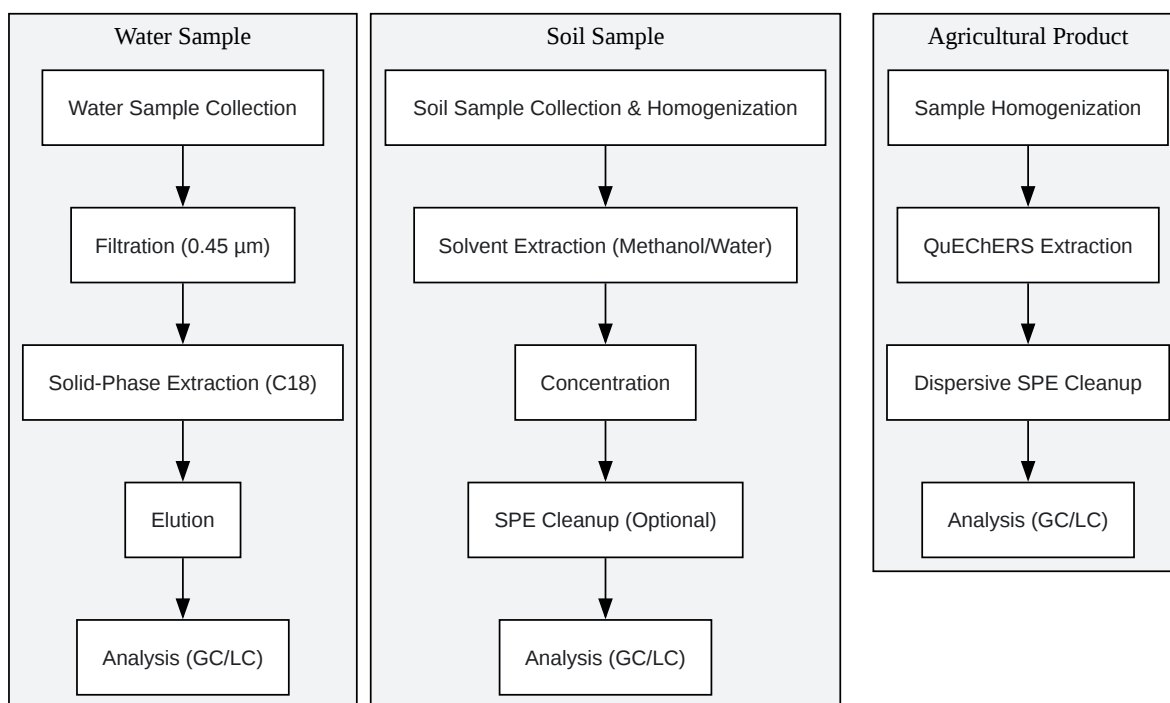
- Homogenize a representative portion of the fruit or vegetable sample. For dry samples, add a defined amount of water.

c. QuEChERS Protocol:

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.

- Add 10-15 mL of acetonitrile.
- Add the appropriate salting-out mixture (e.g., magnesium sulfate and sodium chloride).
- Shake vigorously for 1 minute.
- Centrifuge at >3000 rcf for 5 minutes.
- Take an aliquot of the upper acetonitrile layer and transfer it to a d-SPE cleanup tube.
- Shake for 30 seconds.
- Centrifuge at >3000 rcf for 5 minutes.
- The resulting supernatant is ready for analysis by GC-MS or LC-MS.

Experimental Workflow Diagram



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Caption: General workflow for cyanazine extraction.

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